

CAS number and molecular structure of N-Phenylisonicotinamide

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Compound of Interest

Compound Name: *N-Phenylisonicotinamide*

Cat. No.: *B188823*

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N-Phenylisonicotinamide: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Phenylisonicotinamide**, a heterocyclic organic compound with significant potential in medicinal chemistry and drug development. The document outlines its fundamental chemical properties, synthesis protocols, and known biological activities, presenting data in a clear and accessible format for researchers.

Chemical Identity and Properties

N-Phenylisonicotinamide, also known as N-Phenylpyridine-4-carboxamide or Isonicotinanilide, is a derivative of isonicotinic acid.^{[1][2]} It is characterized by a phenyl group attached to the nitrogen of the amide group of isonicotinamide. This compound serves as a versatile building block in the synthesis of various pharmaceutical agents.^[1]

Below is a summary of its key physicochemical properties:

Property	Value	Reference
CAS Number	3034-31-9	[1][2][3][4]
Molecular Formula	C ₁₂ H ₁₀ N ₂ O	[2][4]
Molecular Weight	198.22 g/mol	[2][3][4]
Appearance	White to light yellow or grey solid	[1][2]
Melting Point	170-172 °C	[2]
Boiling Point	266 °C	[2]
Density	1.227 g/cm ³	[2]
Flash Point	115 °C	[2]
Solubility	Sparingly soluble in water; good solubility in organic solvents	[1]
Canonical SMILES	<chem>C1=CC=C(C=C1)NC(=O)C2=CC=NC=C2</chem>	[1]
InChIKey	FCTZHFATVFONMW-UHFFFAOYSA-N	[1]

Molecular Structure

The molecular structure of **N-Phenylisonicotinamide** consists of a central carboxamide linker connecting a pyridine ring at the 4-position to a phenyl ring.

Caption: Molecular Structure of **N-Phenylisonicotinamide**.

Experimental Protocols

Synthesis of **N-Phenylisonicotinamide**

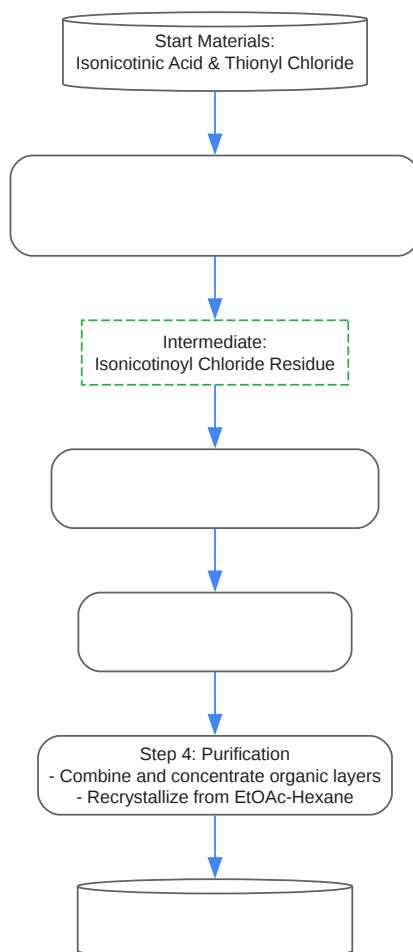
A common method for the synthesis of **N-Phenylisonicotinamide** involves the reaction of isonicotinic acid with aniline.[2]

Materials:

- Isonicotinic acid
- Thionyl chloride (SOCl_2)
- Tetrahydrofuran (THF)
- Potassium carbonate (K_2CO_3)
- Aniline
- Ethyl acetate (EtOAc)
- Hexane
- Water

Procedure:

- **Acid Chloride Formation:** Dissolve isonicotinic acid (e.g., 14.5 g, 40.6 mmol) in thionyl chloride (e.g., 40 mL). Heat the mixture to reflux for 2 hours. After the reaction is complete, remove the excess thionyl chloride by distillation under reduced pressure. This step forms the intermediate isonicotinoyl chloride.
- **Amidation:** To the resulting residue, add THF (e.g., 50 mL), potassium carbonate (e.g., 16.8 g, 121.9 mmol), and aniline (e.g., 3.78 g, 40.6 mmol). Stir the reaction mixture at room temperature for 24 hours.
- **Work-up and Extraction:** Upon completion of the reaction, dilute the mixture with water (e.g., 100 mL). Extract the aqueous layer with ethyl acetate (e.g., 2 x 100 mL).
- **Purification:** Combine the organic layers and concentrate them. Recrystallize the resulting residue from a mixture of ethyl acetate and hexane (e.g., 60:40 ratio) to yield the **N-phenylisonicotinamide** product as a light yellow solid.^[2]



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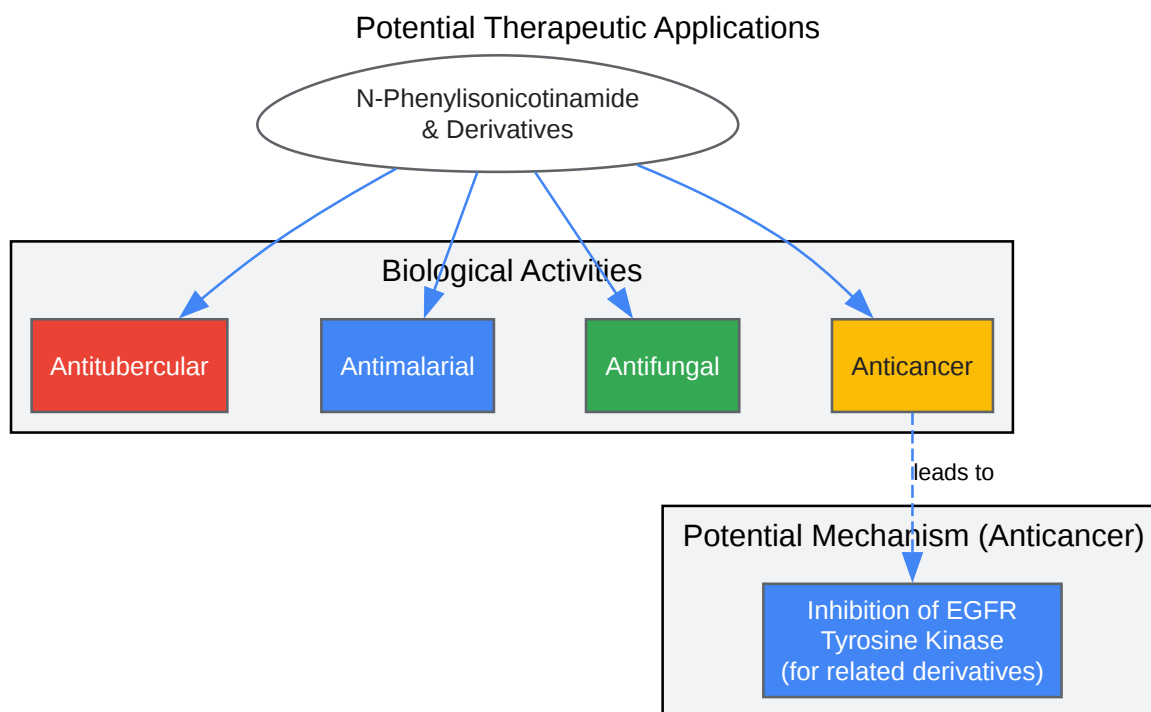
Caption: Workflow for the Synthesis of **N-Phenylisonicotinamide**.

Biological Activity and Potential Applications

N-Phenylisonicotinamide and its derivatives have been investigated for a range of biological activities, highlighting their potential in drug discovery.

- **Antitubercular and Antimalarial Agents:** The core structure is utilized as a building block in the synthesis of compounds with potential antitubercular and antimalarial properties.[1]
- **Antimicrobial and Antifungal Properties:** Studies have indicated that **N-Phenylisonicotinamide** possesses antimicrobial and antifungal activities.[1]
- **Anticancer Potential:** The compound has been explored for its potential as an anticancer agent.[1] While the direct mechanism of **N-Phenylisonicotinamide** is not fully elucidated,

related structures such as N-phenylsulfonylnicotinamide derivatives have been evaluated as potential inhibitors of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase.[5] Inhibition of the EGFR signaling pathway is a key mechanism for several anticancer drugs.



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